

Physical and chemical properties of Rubipodanone A

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Rubipodanone A

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Rubipodanone A: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

Rubipodanone A is a recently discovered naphthohydroquinone dimer isolated from the roots and rhizomes of *Rubia podantha*. As a member of a class of compounds with demonstrated cytotoxic and NF- κ B inhibitory activities, **Rubipodanone A** presents a promising scaffold for further investigation in drug discovery and development. This technical guide provides a comprehensive overview of the known physical and chemical properties of **Rubipodanone A**, details of its isolation, and insights into its biological activities, with a focus on presenting data in a structured and accessible format for researchers.

Chemical and Physical Properties

The fundamental physicochemical properties of **Rubipodanone A** are summarized below. This data is essential for its handling, formulation, and analysis in a research setting.

Property	Value	Source
Molecular Formula	C ₂₇ H ₂₂ O ₆	[1][2]
Molecular Weight	442.46 g/mol	[1][2]
CAS Number	2170211-22-8	[1][2]
Appearance	Not explicitly stated, likely a powder.	General knowledge
Predicted Boiling Point	647.0 ± 55.0 °C	[3]
Solubility	Soluble in DMSO.[1] Further solubility data is not readily available.	[1]
Storage Conditions	Powder: 2 years at -20°C. In DMSO: 2 weeks at 4°C, 6 months at -80°C.[1]	[1]

Structural Information

Rubipodanone A is a dimeric naphthohydroquinone. Its structure was elucidated using a combination of spectroscopic techniques, primarily Nuclear Magnetic Resonance (NMR) and X-ray diffraction.[1]

Spectroscopic Data

Detailed spectroscopic data is crucial for the unambiguous identification and characterization of **Rubipodanone A**. While the full spectral data from the primary literature is not publicly available, the key techniques used for its structure elucidation are noted below.

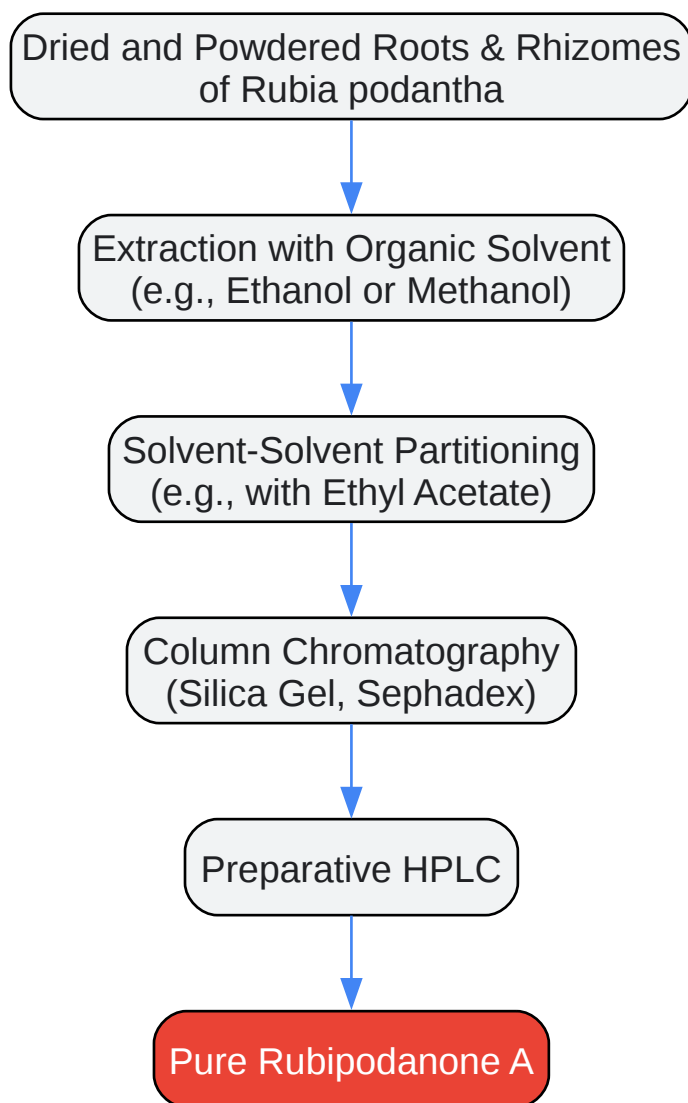
Spectroscopic Technique	Application
^1H and ^{13}C NMR	Used to determine the carbon-hydrogen framework and connectivity of the molecule.
2D NMR (COSY, HMQC, HMBC)	Employed to establish detailed correlations between protons and carbons, confirming the dimeric structure.
High-Resolution Mass Spectrometry (HRMS)	Utilized to confirm the molecular formula.
Infrared (IR) Spectroscopy	Would be used to identify functional groups such as hydroxyls and carbonyls.
UV-Visible (UV-Vis) Spectroscopy	Would provide information on the electronic transitions within the molecule, characteristic of its chromophores.
X-ray Crystallography	Provided the definitive three-dimensional structure and absolute configuration of the molecule. [1]

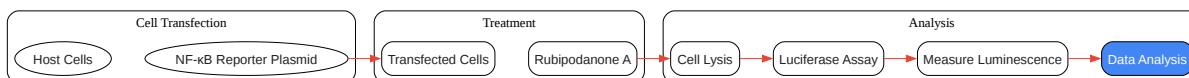
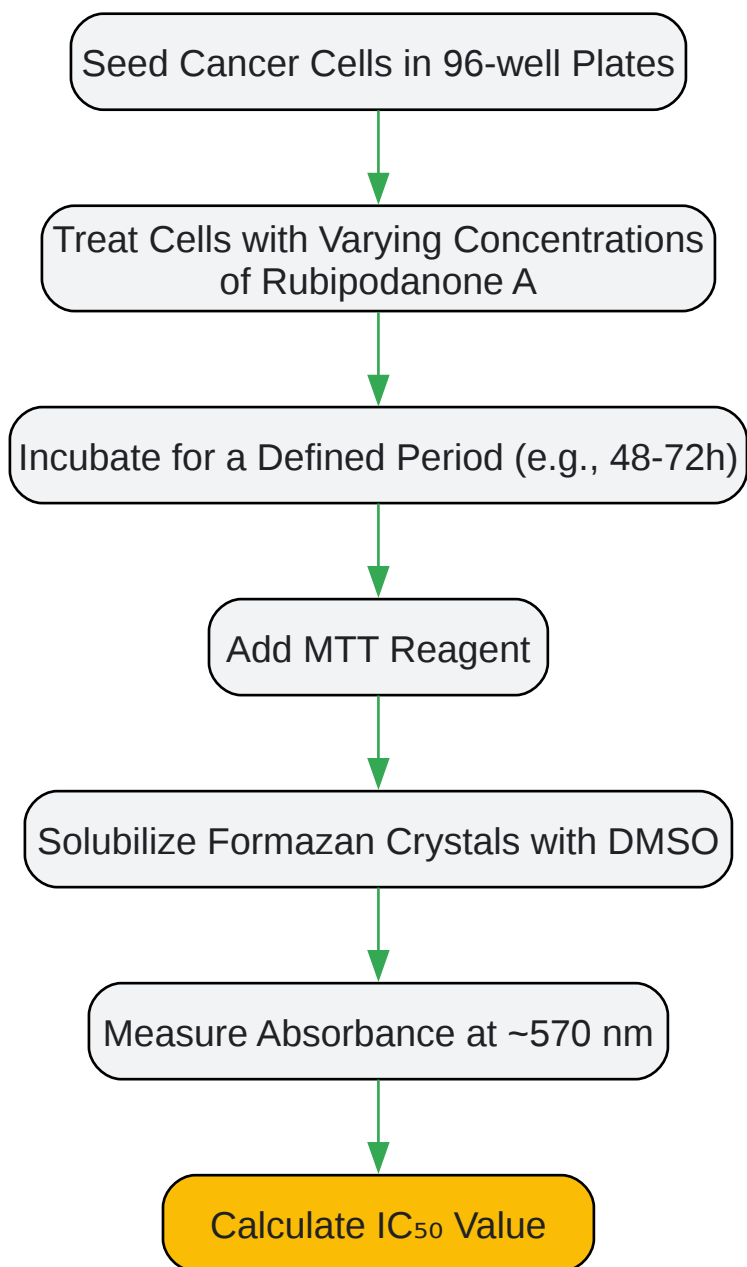
Experimental Protocols

The following sections outline the general methodologies for the isolation of **Rubipodanone A** and the assessment of its biological activity, based on standard practices for natural product chemistry and pharmacology.

Isolation of Rubipodanone A

Rubipodanone A was first isolated from the roots and rhizomes of *Rubia podantha*.[\[1\]](#) The general workflow for the isolation of such natural products is depicted below.





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References

- 1. Rubipodanones A-D, naphthohydroquinone dimers from the roots and rhizomes of *Rubia podantha* - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. Rubipodanin A, the First Natural N-Desmonomethyl Rubiaceae-Type Cyclopeptide from *Rubia podantha*, Indicating an Important Role of the N9-Methyl Group in the Conformation and Bioactivity | PLOS One [journals.plos.org]
- To cite this document: BenchChem. [Physical and chemical properties of Rubipodanone A]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2517206#physical-and-chemical-properties-of-rubipodanone-a]

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